

Application Note: Preparation of NSC23005 Sodium Stock Solutions

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Compound of Interest

Compound Name: NSC23005 sodium

Cat. No.: B609656

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Audience: Researchers, scientists, and drug development professionals.

Introduction NSC23005 is a small molecule inhibitor of p18INK4C, a member of the INK4 family of cyclin-dependent kinase (CDK) inhibitors.^{[1][2]} By inhibiting p18, NSC23005 effectively activates CDK4 and CDK6, which promotes cell cycle progression.^{[2][3]} This mechanism has been shown to potently and selectively promote the ex vivo expansion of both human and murine hematopoietic stem cells (HSCs) with an ED50 of 5.21 nM.^{[1][4][5]} Notably, it does not affect the proliferation of leukemia cells.^{[1][2]} Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy. This document provides detailed protocols for preparing **NSC23005 sodium** stock solutions for research use.

Physicochemical and Solubility Data

Quantitative data for **NSC23005 sodium** salt has been compiled from various sources. It is important to note that solubility can be affected by factors such as solvent purity, temperature, and the presence of moisture.^{[3][6]}

Table 1: Physicochemical Properties of **NSC23005 Sodium**

Property	Value	Reference
Formal Name	4-[(cyclohexylamino)sulfonyl]-benzoic acid, monosodium salt	[5]
Molecular Formula	C ₁₃ H ₁₆ NNaO ₄ S	[1][5][6]
Molecular Weight	305.33 g/mol	[1][2][3][6]
Appearance	White to off-white crystalline solid	[3][5]
Purity	≥98%	[5]
CAS Number	1796596-46-7	[1][5][6]

Table 2: Solubility of **NSC23005 Sodium**

Solvent	Concentration	Notes	Reference
Water	≥100 mg/mL (327.51 mM)	High solubility.	[3]
Soluble to 100 mM	[1]		
61 mg/mL	[6]		
PBS (pH 7.2)	10 mg/mL	[5]	
DMSO	61 mg/mL (199.78 mM)	Use fresh, anhydrous DMSO as moisture can reduce solubility.	[6]
45 mg/mL (158.82 mM)	Sonication is recommended to aid dissolution.	[4]	
6.4 mg/mL (20.96 mM)	Ultrasonic assistance is needed.	[2][3]	
Soluble to 100 mM	[1]		
Ethanol	7 mg/mL	[6]	
0.2 mg/mL	[5]		

Experimental Protocols

Materials and Equipment

- **NSC23005 sodium** salt powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free water or Phosphate-Buffered Saline (PBS)
- Analytical balance
- Sterile volumetric flasks

- Sterile, calibrated micropipettes and tips
- Vortex mixer
- Ultrasonic bath (recommended for DMSO)
- Sterile, light-protective microcentrifuge tubes for aliquots
- Personal Protective Equipment (PPE): lab coat, safety glasses, gloves

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol is suitable for most in vitro cell culture experiments.

1. Calculation: To prepare a 10 mM stock solution, the required mass of **NSC23005 sodium** (MW = 305.33 g/mol) is calculated as follows:

- $\text{Mass (mg)} = \text{Volume (mL)} \times \text{Concentration (mM)} \times \text{Molecular Weight (g/mol)}$
- For 1 mL of 10 mM solution: $\text{Mass} = 1 \text{ mL} \times 10 \text{ mmol/L} \times (1 \text{ L} / 1000 \text{ mL}) \times 305.33 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g}) = 3.053 \text{ mg}$

2. Procedure:

- Allow the vial of **NSC23005 sodium** powder to equilibrate to room temperature before opening to prevent condensation.
- Carefully weigh out 3.05 mg of the powder using an analytical balance and place it into a sterile tube or flask.
- Add 1 mL of fresh, anhydrous DMSO to the powder.
- Close the container tightly and vortex thoroughly for 1-2 minutes until the solid is fully dissolved.
- If dissolution is slow, place the tube in an ultrasonic bath for 5-10 minutes.^{[2][4]} Visually inspect the solution to ensure no particulates are present.

- Dispense the stock solution into single-use aliquots in sterile, light-protective tubes. This prevents repeated freeze-thaw cycles.^[6]
- Label aliquots clearly with the compound name, concentration, solvent, and date of preparation.

Protocol 2: Preparation of a 100 mM Stock Solution in Water

Due to its high aqueous solubility, water is an excellent solvent for preparing concentrated stock solutions of **NSC23005 sodium**.^{[1][3]}

1. Calculation:

- For 1 mL of 100 mM solution: $\text{Mass} = 1 \text{ mL} \times 100 \text{ mmol/L} \times (1 \text{ L} / 1000 \text{ mL}) \times 305.33 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g}) = 30.53 \text{ mg}$

2. Procedure:

- Equilibrate the vial of **NSC23005 sodium** powder to room temperature.
- Weigh out 30.53 mg of the powder and transfer it to a sterile volumetric flask.
- Add approximately 80% of the final volume (e.g., 800 μL for a 1 mL final volume) of sterile, nuclease-free water.
- Vortex until the powder is completely dissolved. The sodium salt should dissolve readily in water.
- Add sterile water to reach the final desired volume (e.g., 1 mL).
- For sterile applications, the final solution can be passed through a 0.22 μm sterile filter.
- Dispense into single-use aliquots, label appropriately, and store as recommended below.

Storage and Stability

Proper storage is essential to maintain the activity of NSC23005.

Table 3: Recommended Storage Conditions

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	Up to 3 years	[4][6]
4°C	Sealed, away from moisture	[3]	
Stock Solution	-80°C	Up to 1 year	[4][6]
-20°C	Up to 1 month	[3][6]	

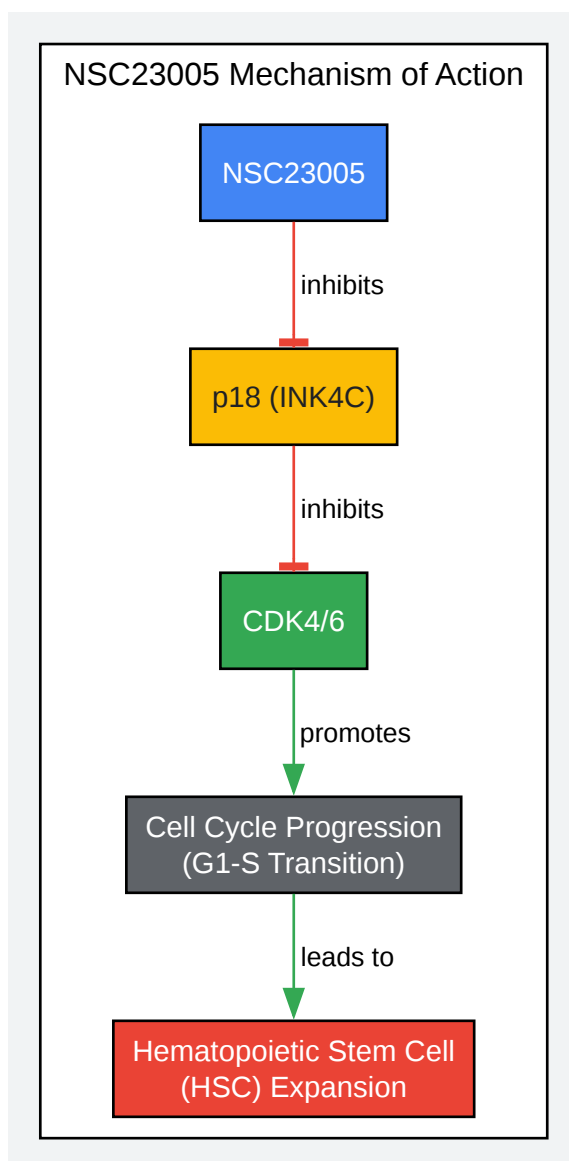
Key Recommendations:

- Avoid Freeze-Thaw Cycles: Aliquoting stock solutions is critical to preserving compound integrity.[6]
- Protect from Light: Store aliquots in amber or light-blocking tubes.
- Hygroscopic Nature: For DMSO stocks, use fresh, anhydrous solvent as absorbed moisture can significantly impact solubility and stability.[3]

Visualizations

Signaling Pathway

The diagram below illustrates the mechanism by which NSC23005 promotes the expansion of hematopoietic stem cells.

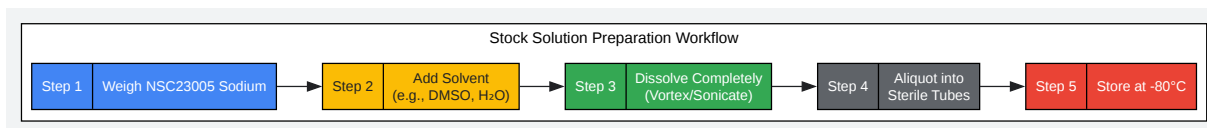


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Mechanism of NSC23005 in promoting HSC expansion.

Experimental Workflow

This diagram outlines the general steps for preparing a stock solution of **NSC23005 sodium**.



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General workflow for preparing NSC23005 stock solutions.

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